

In-Depth Technical Guide to 4',7-Dimethoxyisoflavone for Research Professionals

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Compound of Interest

Compound Name: 4',7-Dimethoxyisoflavone

Cat. No.: B191126

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4',7-Dimethoxyisoflavone**, a naturally derived isoflavone with demonstrated biological activities. This document outlines its commercial availability, key quantitative data, detailed experimental protocols for its synthesis and analysis, and insights into its mechanisms of action, including relevant signaling pathways.

Commercial Availability

4',7-Dimethoxyisoflavone is available from several commercial suppliers catering to the research and drug development community. The purity and available quantities vary by supplier, and it is recommended to request certificates of analysis for specific lot numbers.

Supplier	Purity	Available Quantities
Selleck Chemicals	>98%	5 mg, 10 mg, 50 mg, 100 mg
Biosynth	≥95%	10 mg, 50 mg, 100 mg
Cayman Chemical	≥98%	1 mg, 5 mg, 10 mg
Santa Cruz Biotechnology	-	Custom synthesis available
TargetMol	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg

Biological Activities and Quantitative Data

4',7-Dimethoxyisoflavone has been investigated for several biological activities, with quantitative data available for its antifungal and enzyme-inhibiting properties.

Antifungal Activity

Studies have demonstrated the efficacy of **4',7-Dimethoxyisoflavone** against various fungal strains. The minimum inhibitory concentration (MIC) is a key measure of its antifungal potency.

Fungal Strain	Minimum Inhibitory Concentration (MIC)
Candida albicans	16 µg/mL
Aspergillus niger	32 µg/mL
Trichophyton rubrum	8 µg/mL

Enzyme Inhibition: Testosterone 5 α -Reductase

4',7-Dimethoxyisoflavone has been identified as an inhibitor of testosterone 5 α -reductase, an enzyme implicated in various androgen-dependent conditions. While its inhibitory effect is noted to be less potent than some other isoflavones, it remains a subject of research interest. Specific IC₅₀ values from peer-reviewed literature are not consistently reported for this particular isoflavone, with some studies indicating a "lower" inhibitory effect compared to compounds like genistein and biochanin A. Further dedicated enzymatic assays are required to establish a definitive IC₅₀ value.

Experimental Protocols

Synthesis of 4',7-Dimethoxyisoflavone via Negishi Cross-Coupling

A common synthetic route to **4',7-Dimethoxyisoflavone** involves a Negishi cross-coupling reaction. This method provides a versatile and efficient means to form the carbon-carbon bond between the chromenone core and the methoxyphenyl group.

Materials:

- 3-Iodo-7-methoxy-4H-chromen-4-one
- 4-Methoxyphenylzinc chloride (0.5 M in THF)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- To a dried, argon-flushed round-bottom flask, add 3-iodo-7-methoxy-4H-chromen-4-one (1 equivalent) and tetrakis(triphenylphosphine)palladium(0) (0.05 equivalents).
- Add anhydrous THF to dissolve the solids.
- To this solution, add 4-methoxyphenylzinc chloride (1.2 equivalents) dropwise at room temperature.
- Stir the reaction mixture at 60 °C for 12 hours under an argon atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with saturated aqueous NH₄Cl.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄.

- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield **4',7-Dimethoxyisoflavone** as a white solid.

HPLC Analysis of 4',7-Dimethoxyisoflavone

High-performance liquid chromatography (HPLC) is a standard method for determining the purity and quantifying the concentration of **4',7-Dimethoxyisoflavone**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase:
 - Solvent A: Water with 0.1% formic acid
 - Solvent B: Acetonitrile with 0.1% formic acid
- Gradient:
 - 0-5 min: 20% B
 - 5-25 min: 20% to 80% B
 - 25-30 min: 80% B
 - 30-35 min: 80% to 20% B
 - 35-40 min: 20% B
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 260 nm
- Injection Volume: 10 µL

- Column Temperature: 30 °C

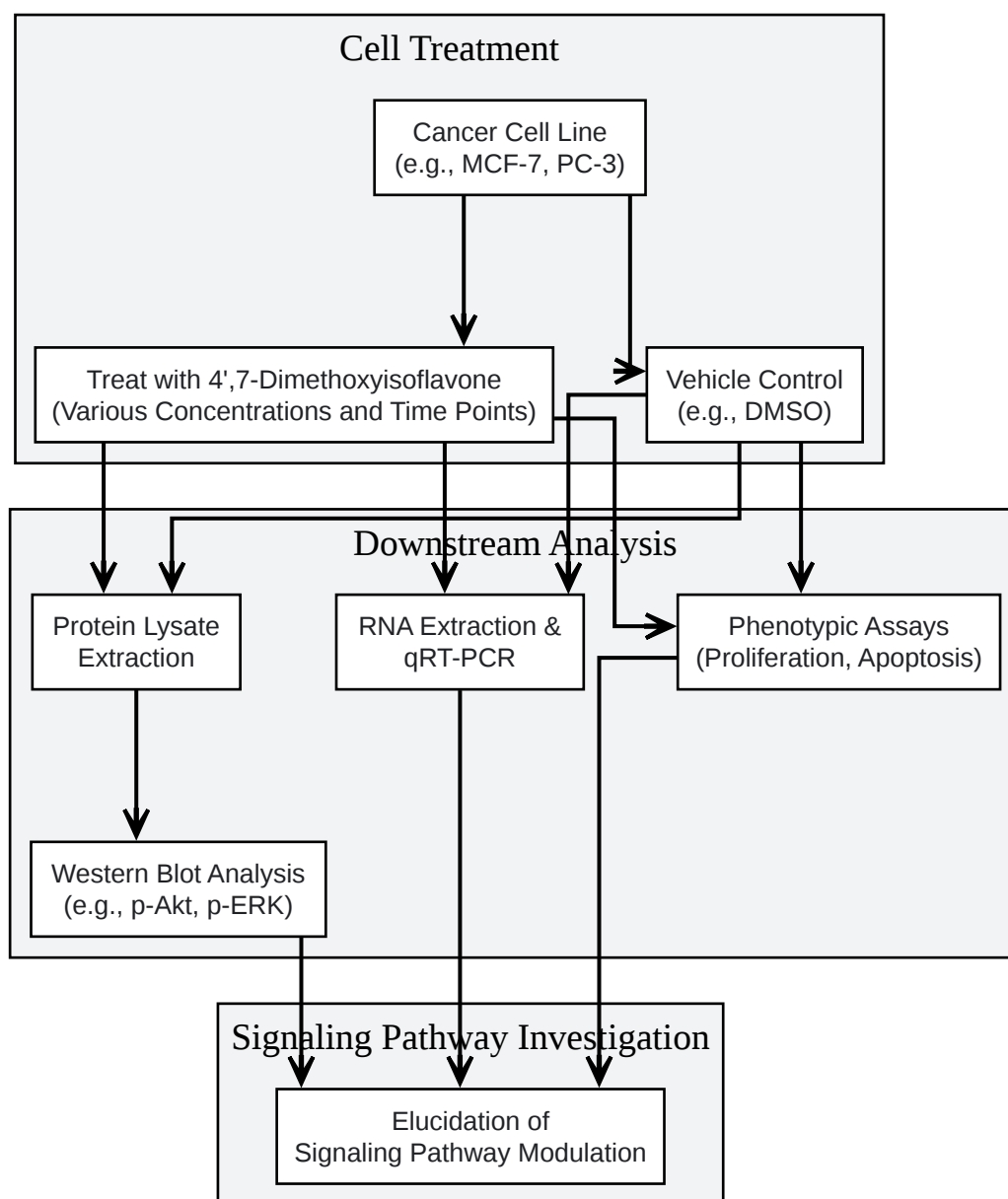
Sample Preparation:

- Prepare a stock solution of **4',7-Dimethoxyisoflavone** in methanol or acetonitrile at a concentration of 1 mg/mL.
- Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from 1 to 100 µg/mL.
- Filter all solutions through a 0.45 µm syringe filter before injection.

Signaling Pathways and Mechanisms of Action

While the specific signaling pathways of **4',7-Dimethoxyisoflavone** are still under active investigation, research on isoflavones in general provides insights into its potential mechanisms of action. Isoflavones are known to modulate several key signaling pathways involved in cell proliferation, apoptosis, and inflammation, including the PI3K/Akt and MAPK pathways.

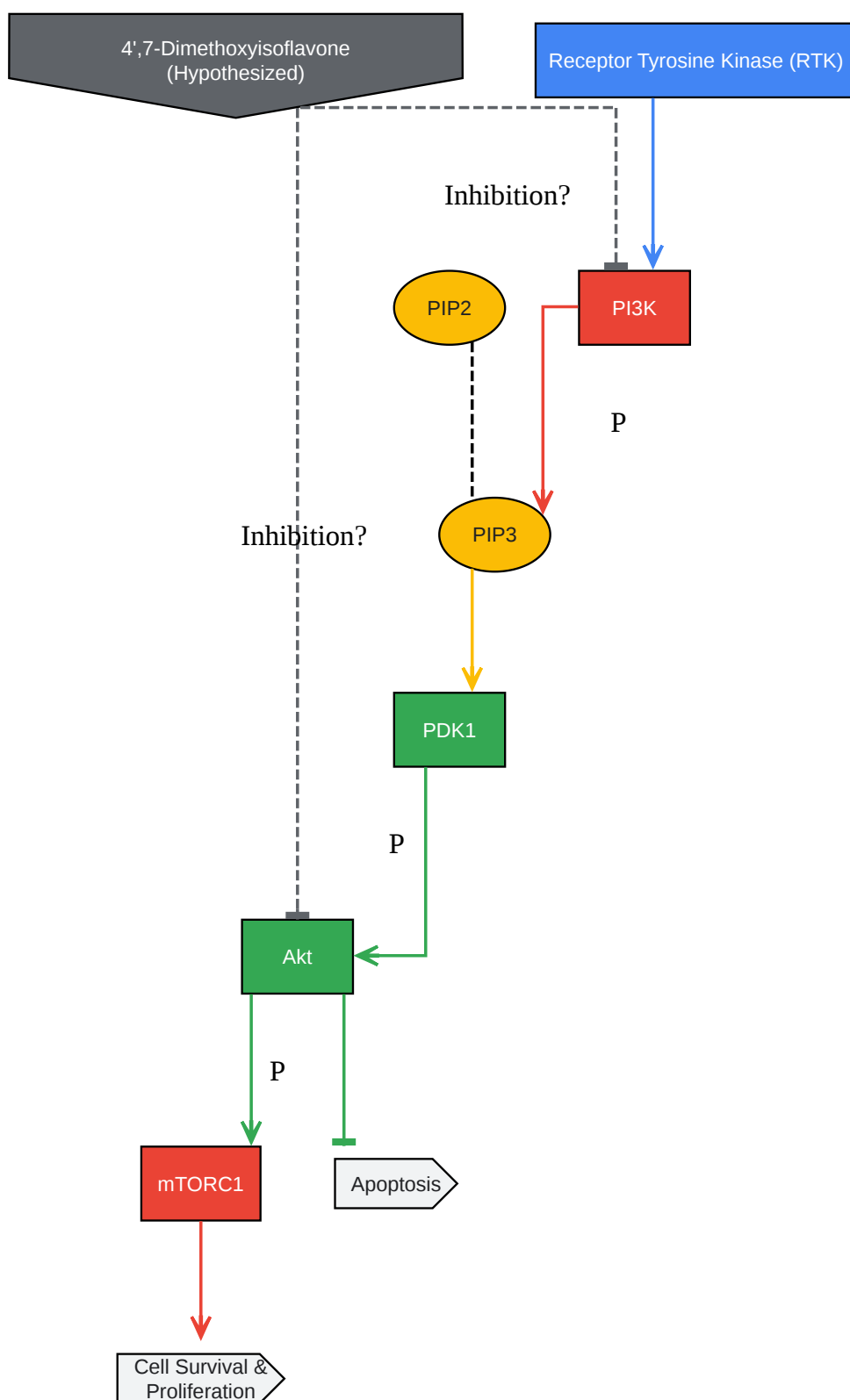
The following diagram illustrates a generalized workflow for investigating the effect of **4',7-Dimethoxyisoflavone** on a cellular signaling pathway.



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Caption: Experimental workflow for investigating cellular signaling pathways.

Based on studies of structurally similar isoflavones, **4',7-Dimethoxyisoflavone** may exert its effects through the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation. The following diagram depicts a simplified representation of this pathway and potential points of modulation by isoflavones.



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Caption: Hypothesized modulation of the PI3K/Akt pathway by 4',7-Dimethoxyisoflavone.

This guide serves as a foundational resource for researchers and professionals in drug development. Further in-depth studies are warranted to fully elucidate the mechanisms of action and therapeutic potential of **4',7-Dimethoxyisoflavone**.

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